# experimental protocols using [4-(2-Methoxyethyl)phenoxy]acetic acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *[4-(2-Methoxyethyl)phenoxy]acetic acid* |
| *Cat. No.:* | *B7777378* |

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# Application Note: [4-(2-Methoxyethyl)phenoxy]acetic acid

Role: Synthetic Intermediate, Impurity Standard, and Phenoxyacetic Acid Derivative Molecular Formula: $C_{11}H_{14}O_4$ | Molecular Weight: 210.23 g/mol

## Introduction & Scientific Context

**[4-(2-Methoxyethyl)phenoxy]acetic acid** is a structural derivative of 4-(2-methoxyethyl)phenol, the key precursor in the industrial synthesis of the beta-blocker Metoprolol.

While often confused with "Metoprolol Acid" (the major urinary metabolite H117/04, which involves oxidation of the methoxyethyl chain), this compound represents the alkylation of the phenolic oxygen with an acetic acid moiety. In drug development, it serves two critical functions:

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- Impurity Reference Standard: It is a potential process-related impurity formed if chloroacetic acid is present or used during the functionalization of the phenol intermediate.
- Structural Probe: As a phenoxyacetic acid derivative, it shares structural homology with auxin-like herbicides (e.g., 2,4-D), making it a candidate for toxicity profiling and metabolic stability studies in environmental risk assessments (ERA).

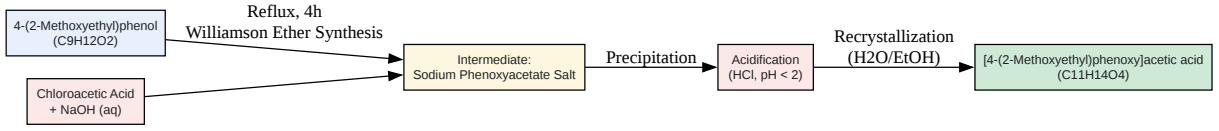
This guide provides a self-validating synthesis protocol, a validated LC-MS/MS quantitation method, and a stability profiling workflow.

# Chemical Synthesis Protocol

Objective: Synthesis of high-purity (>98%) **[4-(2-Methoxyethyl)phenoxy]acetic acid** reference standard via Williamson Ether Synthesis.

## Reaction Scheme

The synthesis involves the O-alkylation of 4-(2-methoxyethyl)phenol with chloroacetic acid under basic conditions.




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Figure 1: Synthetic pathway for the production of the reference standard.

## Materials

- Precursor: 4-(2-Methoxyethyl)phenol (CAS 56718-71-9)[1]
- Reagent: Chloroacetic acid (CAS 79-11-8)
- Base: Sodium Hydroxide (NaOH), pellets

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- Solvent: Ethanol (95%), Distilled Water
- Acid: Hydrochloric Acid (6M)

## Step-by-Step Procedure

- Preparation of Phenolate:
  - In a 250 mL round-bottom flask, dissolve 5.0 g (32.8 mmol) of 4-(2-methoxyethyl)phenol in 30 mL of 6M NaOH solution.
  - Stir until a clear, homogenous solution is obtained (formation of sodium phenolate).
- Alkylation:
  - Prepare a solution of 4.65 g (49.2 mmol, 1.5 eq) of chloroacetic acid in 10 mL of water. Caution: Chloroacetic acid is corrosive.
  - Add the chloroacetic acid solution dropwise to the phenolate mixture over 15 minutes.
  - Heat the reaction mixture to reflux (100°C) for 4 hours. Monitor by TLC (Mobile phase: Ethyl Acetate/Hexane 1:1; Product R_f < Starting Material).
- Isolation:
  - Cool the reaction mixture to room temperature.
  - Place the flask in an ice bath (0-4°C).
  - Slowly acidify with 6M HCl dropwise with vigorous stirring until pH reaches ~1-2. A white precipitate should form immediately.
  - Stir at 0°C for 30 minutes to maximize precipitation.
- Purification:
  - Filter the crude solid under vacuum and wash with ice-cold water (3 x 20 mL) to remove excess salts and chloroacetic acid.

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- Recrystallization: Dissolve the wet cake in a minimum amount of hot ethanol (~15 mL). Add hot water until slightly turbid, then let cool slowly to room temperature, then 4°C.
- Filter the pure crystals and dry in a vacuum oven at 50°C for 12 hours.
- Expected Yield: 60-75% (approx. 4.5 - 5.5 g).
- Characterization: Melting point (expected range: 85-90°C), $^1$H-NMR (DMSO-d6).

# Analytical Protocol: LC-MS/MS Quantitation

Objective: Trace-level detection of **[4-(2-Methoxyethyl)phenoxy]acetic acid** in biological matrices or drug substance batches.

## Method Parameters

| Parameter | Setting |
|---|---|
| Instrument | Triple Quadrupole LC-MS/MS (e.g., Sciex 6500+ or Waters Xevo TQ-S) |
| Column | C18 Reverse Phase (e.g., Waters Acquity BEH C18, 2.1 x 50 mm, 1.7 µm) |
| Mobile Phase A | 0.1% Formic Acid in Water |
| Mobile Phase B | 0.1% Formic Acid in Acetonitrile |
| Flow Rate | 0.4 mL/min |
| Injection Volume | 5 µL |
| Ionization | Electrospray Ionization (ESI), Negative Mode (Carboxylic acids ionize best in Neg mode) |

## Gradient Profile

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| Time (min) | % Mobile Phase B | Event |
|---|---|---|
| 0.0 | 5% | Initial Equilibration |
| 0.5 | 5% | Load |
| 3.0 | 95% | Linear Ramp |
| 4.0 | 95% | Wash |
| 4.1 | 5% | Re-equilibration |
| 6.0 | 5% | Stop |

## MS/MS Transitions (MRM)

Since the molecular weight is 210.23, the precursor ion $[M-H]^-$ is 209.1.

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) | Rationale |
|---|---|---|---|---|
| Quantifier | 209.1 | 151.1 | 20 | Loss of carboxymethyl (-$CH_2COOH$) |
| Qualifier | 209.1 | 135.1 | 35 | Cleavage of methoxyethyl ether |
| IS (d4-2,4-D) | 223.0 | 165.0 | 22 | Internal Standard (Structural analog) |

## Sample Preparation (Solid Phase Extraction)

For plasma or wastewater analysis:

- Conditioning: HLB Cartridge (30 mg) with 1 mL MeOH then 1 mL Water.
- Loading: Load 200 µL sample (acidified with 2% $H_3PO_4$).

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- Washing: Wash with 1 mL 5% MeOH in Water.
- Elution: Elute with 1 mL Acetonitrile.
- Reconstitution: Evaporate to dryness under $N_2$ and reconstitute in 100 µL Mobile Phase A.

## Stability & Impurity Profiling

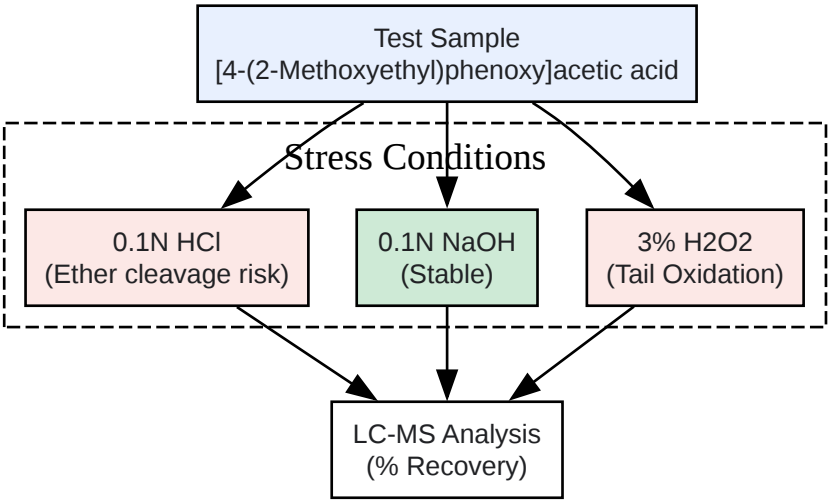
Objective: Determine the stability of the reference standard under stress conditions to validate storage protocols.

Protocol:

- Prepare 1 mg/mL stock solutions in Methanol.
- Subject aliquots to:
  - Acid Hydrolysis: 0.1 N HCl, 60°C, 24h.
  - Base Hydrolysis: 0.1 N NaOH, 60°C, 24h.
  - Oxidation: 3% $H_2O_2$, RT, 24h.
  - Thermal: 80°C solid state, 7 days.
- Analyze via HPLC-UV (220 nm) or the LC-MS method above.

Self-Validating Check: The "Base Hydrolysis" sample should remain relatively stable (ether linkage is stable in base), while "Oxidation" may show degradation of the methoxyethyl tail to a carboxylic acid (converting it to a di-acid species).

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Figure 2: Stability profiling workflow.

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